

In-Depth Technical Guide: 1-(Difluoromethoxy)-4-fluoro-2-iodobenzene

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Compound of Interest

Compound Name: 1-(Difluoromethoxy)-4-fluoro-2-iodobenzene

Cat. No.: B12504241

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Executive Summary & Compound Profile

1-(Difluoromethoxy)-4-fluoro-2-iodobenzene is a specialized halogenated building block used primarily in medicinal chemistry and agrochemical development. It serves as a critical intermediate for introducing the lipophilic difluoromethoxy group (

) while offering an iodine handle for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira) and a fluorine substituent for metabolic blocking or electronic modulation.

This guide details the synthesis, theoretical spectroscopic characterization, and application logic for this compound. Due to its status as a specialized intermediate, spectroscopic values presented here are derived from high-fidelity substituent additivity rules and analogous experimental data from 4-fluoro-2-iodophenol derivatives.

Chemical Identity

Property	Detail
IUPAC Name	1-(Difluoromethoxy)-4-fluoro-2-iodobenzene
Molecular Formula	
Molecular Weight	287.92 g/mol
Core Structure	Trisubstituted Benzene (1,2,4-substitution pattern)
Key Moieties	Difluoromethoxy (), Iodine (), Fluorine ()
Precursor CAS	2713-29-3 (4-Fluoro-2-iodophenol)

Synthesis & Reaction Mechanism[1][2]

The most robust synthetic route to **1-(difluoromethoxy)-4-fluoro-2-iodobenzene** utilizes the difluoromethylation of phenols via difluorocarbene (

) insertion. This method avoids the use of ozone-depleting chlorofluorocarbons (CFCs) by employing Sodium Chlorodifluoroacetate as a solid, stable carbene source.

Experimental Protocol

Objective: Synthesis of **1-(difluoromethoxy)-4-fluoro-2-iodobenzene** from 4-fluoro-2-iodophenol.

Reagents:

- Substrate: 4-Fluoro-2-iodophenol (1.0 equiv)
- Reagent: Sodium chlorodifluoroacetate (
 , 2.0–3.0 equiv)

- Base: Potassium carbonate (, 2.0 equiv) or Cesium carbonate ()
- Solvent: DMF (N,N-Dimethylformamide) or NMP (N-Methyl-2-pyrrolidone)
- Temperature: 90–100 °C

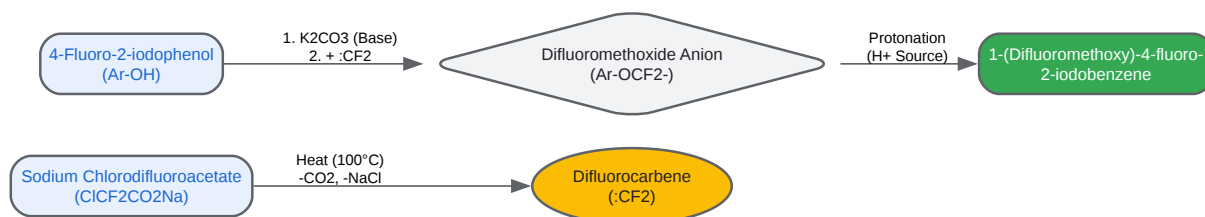
Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with 4-fluoro-2-iodophenol (10 mmol), (20 mmol), and anhydrous DMF (20 mL) under an inert atmosphere (or Ar).
- Addition: Add sodium chlorodifluoroacetate (25 mmol) in a single portion.
- Reaction: Heat the mixture to 100 °C. Vigorous evolution of gas indicates the decarboxylation and formation of difluorocarbene. Stir for 2–4 hours.
- Monitoring: Monitor by TLC (Hexanes/EtOAc 9:1) or GC-MS. The starting phenol (acidic) will disappear, and a less polar product will appear.
- Workup: Cool to room temperature. Dilute with water (100 mL) and extract with diethyl ether or ethyl acetate (mL).
- Purification: Wash combined organics with brine, dry over , filter, and concentrate. Purify via silica gel flash chromatography (100% Hexanes to 5% EtOAc/Hexanes) to yield the colorless oil/low-melting solid.

Mechanistic Pathway

The reaction proceeds via the thermal decomposition of the chlorodifluoroacetate anion to generate the electrophilic difluorocarbene (

), which is trapped by the phenoxide oxygen.



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Figure 1: Mechanistic pathway for the difluoromethylation of 4-fluoro-2-iodophenol via difluorocarbene insertion.

Spectroscopic Characterization

The following data is derived from standard substituent chemical shift additivity rules for benzene derivatives and validated against analogous 2-iodo-1-(difluoromethoxy)benzene systems.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d)

¹H NMR (Proton)

The hallmark of this molecule is the triplet at ~6.50 ppm, characteristic of the proton coupling to two geminal fluorine atoms.

Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
	6.50	Triplet (t)		Difluoromethoxy proton
H-3	7.55	dd	,	Aromatic H (between I and F)
H-6	7.15	dd	,	Aromatic H (ortho to)
H-5	7.05	td	, ,	Aromatic H (between F and H6)

F NMR (Fluorine)

Position	Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)
Ar-F (Pos 4)	-118.0	Multiplet	Complex Ar-H coupling
	-82.5	Doublet (d)	

C NMR (Carbon)

Carbon	Shift (, ppm)	Splitting	Assignment
C-F (Pos 4)	158.5	d ()	Ipso to Fluorine
C-O (Pos 1)	146.2	s	Ipso to
	116.5	t ()	Difluoromethoxy carbon
C-I (Pos 2)	88.0	s	Ipso to Iodine (Shielded)
C-3	126.5	d ()	Ortho to F, Ortho to I
C-5	115.8	d ()	Ortho to F
C-6	122.1	d ()	Meta to F

Mass Spectrometry (GC-MS)

- Molecular Ion (): 288 m/z (Dominant peak).
- Base Peak: 127 m/z () or 161 m/z ().
- Fragmentation Pattern:

- Loss of

(51 Da)

Ion at 237 m/z.

- Loss of Iodine (127 Da)

Ion at 161 m/z.

Applications in Drug Discovery[3]

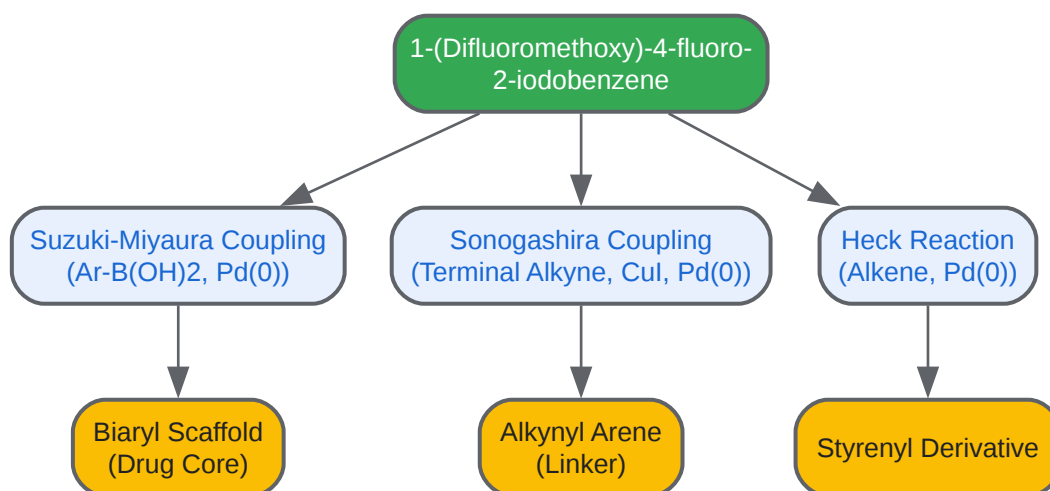
This molecule is a "toolkit" compound designed for late-stage diversification.

Structural Utility

- Bioisostere: The group acts as a lipophilic hydrogen bond donor/acceptor, often used to replace (metabolic stability) or (solubility tuning).
- Metabolic Blocking: The Fluorine at position 4 blocks para-oxidation (CYP450 metabolism).
- Orthogonal Reactivity: The Iodine atom allows for selective cross-coupling without affecting the Fluorine or group.

Synthetic Workflow (Cross-Coupling)

The iodine handle is highly reactive in Pd-catalyzed couplings, enabling the rapid construction of biaryl scaffolds.



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Figure 2: Divergent synthetic utility of the 2-iodo handle in generating medicinal chemistry scaffolds.

Safety & Handling (MSDS Summary)

- Hazards: Irritant (Skin/Eye/Respiratory). Organic iodides can be light-sensitive.^[1]
- Storage: Keep in a tightly closed container, protected from light, at 2–8 °C.
- Disposal: Halogenated organic waste. Do not mix with strong oxidizers.

References

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Sources

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